Propargite performance evaluation different crops

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Compound Focus: **Propargite**

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Propargite Performance and Application Guide

Crop	Target Pests	Recommended Application (73% EC)	Key Efficacy Notes	Safety & Resistance Notes
Citrus [1] [2]	Citrus rust mites, spider mites, six-point leaf-eating mites [1]	1500-2000x dilution (pre-flower); 3000-3500x (post-flower); 2500-3000x (Jun-Sep) [1]	Good control effect; efficacy is temperature-dependent [1].	Mites show no resistance after 30+ years of use; risk of phytotoxicity to young fruits at high temps [1].
Apple [1]	Panonychus ulmi, hawthorn spider mites [1]	1500-2000x dilution [1]	Good control effect [1].	Information not specified in sources.
Tea [1] [2]	Tea tarsus mites, tea orange gall mites, tea gall mites [1]	30-40ml mixed with 50-75kg water per mu [1]	Data supports setting Maximum Residue Limits (MRLs) [2].	Relatively safe for natural enemies; established MRLs for consumer safety [1] [2].

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Crop	Target Pests	Recommended Application (73% EC)	Key Efficacy Notes	Safety & Resistance Notes
Cotton [1]	Spider mites [1]	30-45ml mixed with 60-75kg water per mu [1]	Good control effect [1].	Information not specified in sources.
Vegetables (Solanaceous, Beans, Melons) [1]	Spider mite nymphs and larvae [1]	23-40ml mixed with 75-100kg water per mu; >2300x dilution for seedlings [1]	Effective in early infestation stages [1].	Seedlings (<25cm height) require higher dilution to avoid damage [1].

Mechanism of Action and Experimental Insights

To help design your own evaluation protocols, here is a summary of **propargite**'s known mechanism and relevant experimental data.

Mechanism of Action

Propargite is a **non-systemic organosulfur acaricide** with contact and stomach poison action [1]. It acts as an **enzyme inhibitor that disrupts the normal respiratory metabolism** of mites, leading to their death. Mites typically stop feeding and reduce egg-laying shortly after exposure, with mortality occurring within 48 to 96 hours [1].

The following diagram illustrates its pathway of action and key characteristics:

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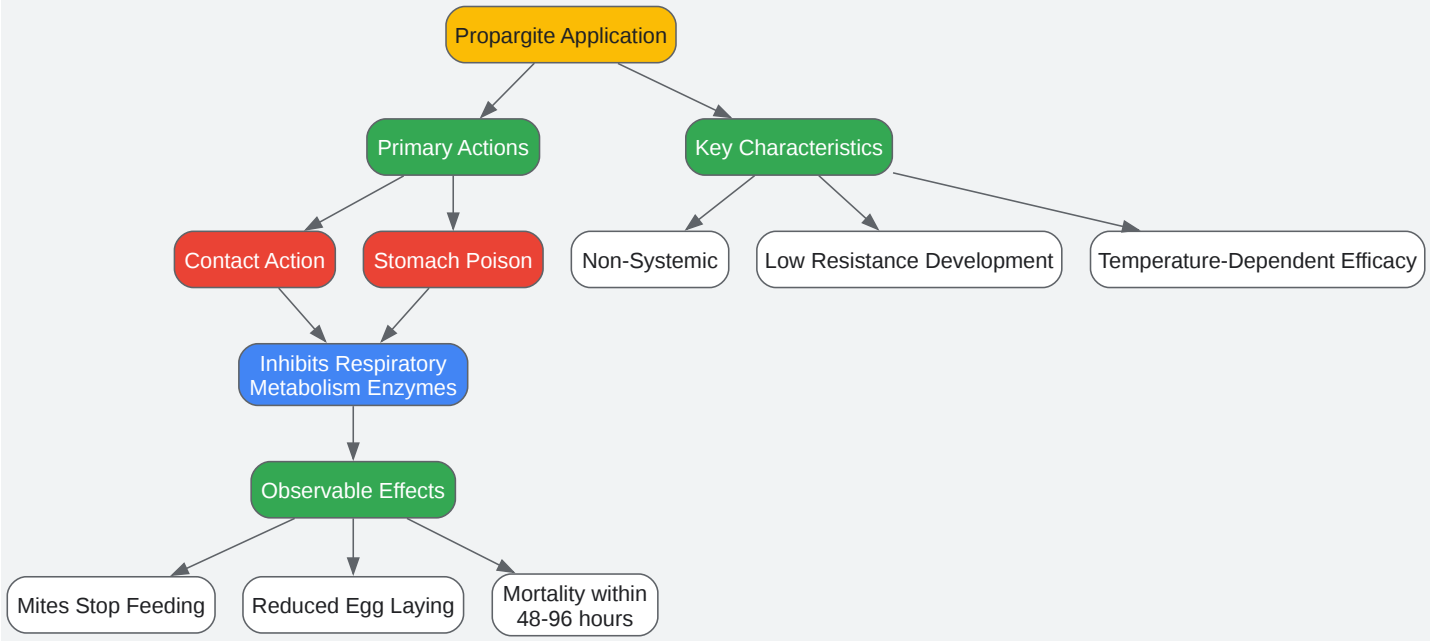

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Comparison with Alternative Acaricides

The table below positions **propargite** against some other common acaricides, based on available data.

Acaricide	Mode of Action	Key Strengths	Key Limitations
Propargite [1]	Contact/Stomach poison, respiratory metabolism inhibitor	**Broad-spectrum**, low resistance development after decades of use, cost-effective [1].	**Non-systemic**, poor ovicidal activity, efficacy drops <20°C, potential phytotoxicity [1].

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Acaricide	Mode of Action	Key Strengths	Key Limitations
Profenofos [1]	Organophosphate, acetylcholinesterase inhibitor	Fast-acting [1].	Long residual period (up to 6 months), high risk of residue exceedance, phytotoxicity risk on citrus [1].
Spirodiclofen [1]	Lipid biosynthesis inhibitor, tetronic acid derivative	Effective against eggs, larvae, and nymphs [1].	Ineffective against adult mites [1].
Diafenthiuron [1]	Mitochondrial respiration inhibitor	Effective against larvae, nymphs, and adults; good quick-acting properties [1].	Limited ovicidal activity [1].

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References

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